Application Note: 3-(3-Tert-butylphenoxy)benzaldehyde in Pyrethroid Synthesis

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Compound of Interest

Compound Name:	*3-(3-Tert-butylphenoxy)benzaldehyde*
Cat. No.:	*B8503662*

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Executive Summary

This guide outlines the synthesis, purification, and application of **3-(3-Tert-butylphenoxy)benzaldehyde** (3-3-TBPB). Unlike the commercially ubiquitous 4-tert-butyl isomer (CAS 69770-23-6), the 3-tert-butyl variant offers a unique steric profile that influences the binding affinity of the resulting pyrethroid ester to voltage-gated sodium channels (VGSC) in insects.

Key Applications:

- Lipophilic Modulation: Increases the partition coefficient of the final active ingredient (AI), potentially enhancing cuticular penetration in target pests.
- Metabolic Blocking: The bulky tert-butyl group at the meta position can sterically hinder oxidative degradation by cytochrome P450s at the phenoxy ring.

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- Type I & II Pyrethroid Precursor: Can be converted into both non-cyano (Type I) and cyano-substituted (Type II) pyrethroid esters.

Chemical Properties & Handling[1][2][3]

Property	Specification	Notes
IUPAC Name	3-(3-tert-butylphenoxy)benzaldehyde	Specific meta-substitution
Molecular Formula		
Molecular Weight	254.33 g/mol	
Appearance	Pale yellow viscous oil or low-melting solid	Depends on purity/crystallinity
Solubility	Soluble in DCM, EtOAc, Toluene; Insoluble in Water	Highly lipophilic
Stability	Air-sensitive (oxidation to benzoic acid)	Store under Nitrogen/Argon at 4°C
Hazards	Irritant (Skin/Eye), Aquatic Toxicity (Acute 1)	Handle in fume hood

Synthesis Protocol: The Intermediate

Objective: Synthesize **3-(3-Tert-butylphenoxy)benzaldehyde** via Ullmann Ether Coupling.

This protocol uses a copper-catalyzed coupling between a phenol and an aryl halide. The choice of 3-bromobenzaldehyde and 3-tert-butylphenol ensures the correct regiochemistry.

Reagents

- Substrate A: 3-Bromobenzaldehyde (1.0 equiv)
- Substrate B: 3-tert-butylphenol (1.1 equiv)
- Base: Potassium Carbonate (

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), anhydrous (2.0 equiv)

- Catalyst: Copper(I) Iodide (CuI) (10 mol%)
- Ligand: N,N-Dimethylglycine or 2,2,6,6-tetramethylheptane-3,5-dione (20 mol%)
- Solvent: DMF or DMSO (Anhydrous)

Step-by-Step Workflow

- Preparation: Flame-dry a 3-neck round-bottom flask and purge with Argon.
- Charging: Add 3-bromobenzaldehyde (18.5 g, 100 mmol), 3-tert-butylphenol (16.5 g, 110 mmol), and

  (27.6 g, 200 mmol) to the flask.
- Catalyst Addition: Add CuI (1.9 g, 10 mmol) and the ligand (20 mmol).
- Solvation: Add anhydrous DMF (100 mL) via syringe.
- Reaction: Heat the mixture to 110°C for 12–16 hours under vigorous stirring. Monitor by TLC (Hexane:EtOAc 9:1) or HPLC.[1]
  - Checkpoint: The aldehyde spot (

) should appear; bromide starting material should disappear.
- Work-up:
  - Cool to room temperature.
  - Dilute with Ethyl Acetate (300 mL) and filter through a Celite pad to remove inorganic salts.
  - Wash the filtrate with water (

    mL) and brine (

    mL) to remove DMF.

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- Dry over

  , filter, and concentrate in vacuo.

- Purification: Purify via flash column chromatography (Silica Gel, 0-10% EtOAc in Hexanes).

Yield Expectation: 75–85% as a pale yellow oil.

Application Protocol: Conversion to Pyrethroid

Objective: Convert the aldehyde intermediate into a bioactive Pyrethroid Ester.

This workflow describes the synthesis of a Type I Pyrethroid (non-cyano) via reduction and esterification.

Phase A: Reduction to Alcohol

- Dissolve **3-(3-tert-butylphenoxy)benzaldehyde** (10 mmol) in Methanol (20 mL).
- Cool to 0°C. Add Sodium Borohydride (

  , 0.5 equiv) portion-wise.
- Stir for 1 hour. Quench with saturated

  .
- Extract with DCM, dry, and concentrate to yield 3-(3-tert-butylphenoxy)benzyl alcohol.

Phase B: Esterification (Coupling)

React the alcohol with Chrysanthemic Acid Chloride (or Permethric Acid Chloride).

- Reagents: Alcohol (1.0 equiv), Acid Chloride (1.1 equiv), Pyridine (1.2 equiv), DCM (Solvent).
- Procedure:
  - Dissolve the alcohol and pyridine in dry DCM at 0°C.
  - Add the Acid Chloride dropwise.

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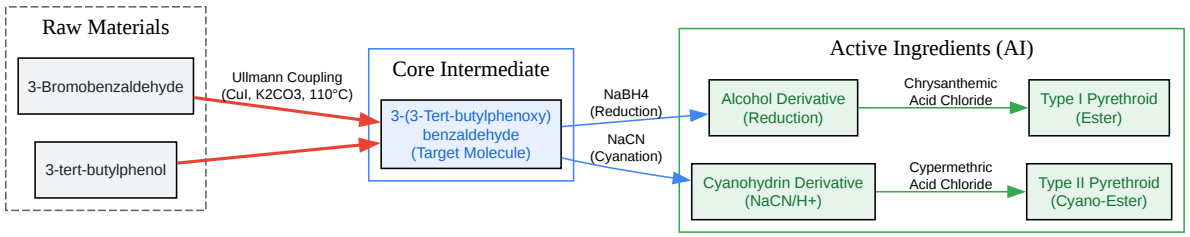
- Allow to warm to RT and stir for 4 hours.

- Validation: The formation of the ester linkage is confirmed by the shift of the benzylic protons in

  NMR (from ~4.6 ppm in alcohol to ~5.1 ppm in ester).

Visualizing the Pathway

The following diagram illustrates the synthetic logic, from raw materials to the final pyrethroid scaffold.



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Caption: Synthetic pathway from precursor coupling to Type I and Type II pyrethroid generation.

Analytical Quality Control (QC)

To ensure the integrity of the intermediate before proceeding to esterification, use the following HPLC method.

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Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100mm, 3.5µm)
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile (ACN)
Gradient	50% B to 95% B over 10 min; Hold 95% B for 5 min.
Flow Rate	1.0 mL/min
Detection	UV @ 254 nm (Aromatic) and 280 nm (Phenoxy)
Retention Time	~7.5 min (Aldehyde); ~8.2 min (Alcohol derivative)

NMR Validation Criteria (

):

- Aldehyde Proton: Singlet at

  ppm.
- Tert-butyl Group: Strong singlet (9H) at

  ppm.
- Aromatic Region: Multiplets at

  ppm (Complex splitting due to meta-substitution).

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